

Quantitative Analysis of Leupeptin Hemisulfate: Inhibition Kinetics & Comparative Performance

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Compound of Interest

Compound Name: *Leupeptin, Hemisulfate Salt*

CAS No.: *10347-89-7*

Cat. No.: *B1171952*

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Executive Summary

Leupeptin Hemisulfate (Acetyl-leucyl-leucyl-argininal) is a reversible, competitive transition-state analog inhibitor. Unlike broad-spectrum "suicide" inhibitors like PMSF, Leupeptin offers a controlled, reversible mechanism targeting specific serine proteases (trypsin, plasmin, kallikrein) and cysteine proteases (papain, cathepsin B).

This guide provides a quantitative framework for utilizing Leupeptin in kinetic assays, comparing its efficacy against standard alternatives, and detailing a self-validating protocol for determining inhibition constants (

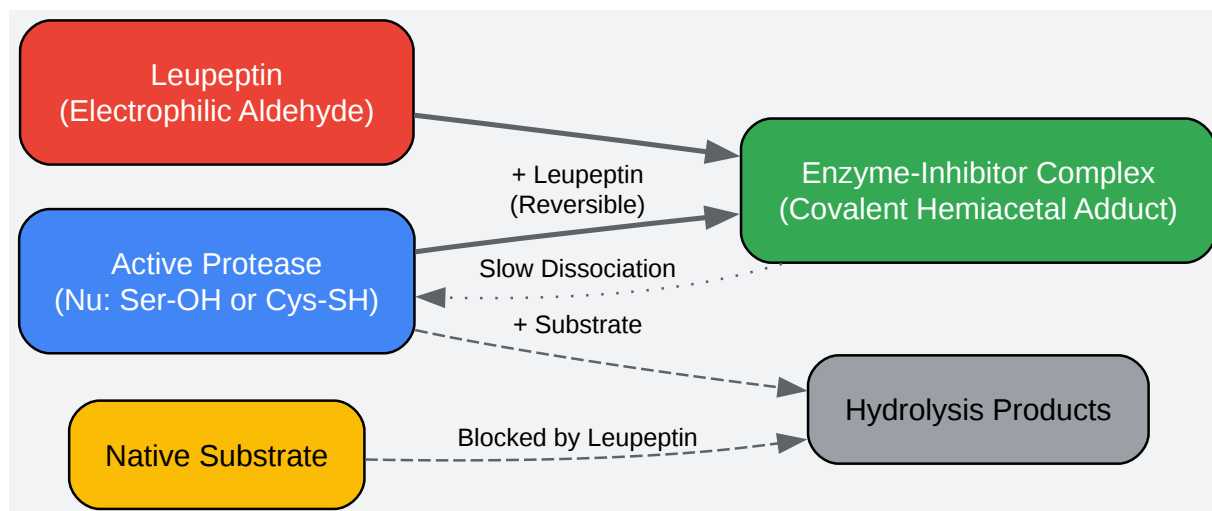
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Mechanistic Profile: The Transition-State Analog

Leupeptin functions as a transition-state analog.^[1] Its C-terminal aldehyde group is electrophilic, susceptible to nucleophilic attack by the active site residue of the protease (Serine-OH or Cysteine-SH).

Mechanism of Action

The inhibition is competitive.[2] The inhibitor binds to the active site, preventing substrate access. However, unlike simple steric blockers, Leupeptin forms a covalent hemiacetal (with serine) or hemithioacetal (with cysteine) adduct that mimics the tetrahedral transition state of peptide bond hydrolysis.



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Figure 1: Mechanism of Leupeptin inhibition.[3] The aldehyde group traps the enzyme in a transition-state mimic, preventing substrate hydrolysis.

Comparative Performance Guide

Leupeptin is often compared to PMSF (Phenylmethanesulfonyl fluoride) and E-64. However, their kinetic behaviors and stability profiles differ radically.

Leupeptin vs. Alternatives

Feature	Leupeptin Hemisulfate	PMSF	E-64	Aprotinin
Primary Targets	Serine (Trypsin-like), Cysteine (Papain-like)	Serine Proteases (Broad)	Cysteine Proteases (Strict)	Serine Proteases
Mechanism	Reversible (Transition State Analog)	Irreversible (Sulfonylation)	Irreversible (Epoxide ring opening)	Reversible (Protein-protein interaction)
Stability (pH 7)	High (Hours to Days)	Poor (min)	High	High
Toxicity	Low	High (Neurotoxin)	Low	Low (but immunogenic)
Solubility	Water (Highly Soluble)	Isopropanol/Ethanol (Unstable in water)	Water/DMSO	Water
Inhibition ()	Nanomolar (M)	Micromolar (M)	Nanomolar (M)	Nanomolar (M)

Senior Scientist Insight:

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Why Hemisulfate? You will often see Leupeptin sold as a Hydrochloride or Hemisulfate salt. The Hemisulfate form is preferred for long-term storage and quantitative work because it is less hygroscopic (absorbs less water from air) than the hydrochloride salt, ensuring more accurate weighing for

determinations.

Quantitative Kinetics: and Data

Leupeptin exhibits tight-binding kinetics. The following constants are critical for calculating the necessary concentration for your specific assay.

Kinetic Constants ()

Enzyme	Organism/Source	Value (Approx)	Reference
Trypsin	Bovine Pancreas	3.5 nM	[1, 3]
Plasmin	Human	3.4 nM	[1, 3]
Cathepsin B	Bovine Spleen	4.1 - 6.0 nM	[1, 3]
Papain	Papaya Latex	~10 nM	[1]
Calpain	Porcine/Human	10 - 72 nM	[2, 3]

Note on Specificity: Leupeptin does NOT significantly inhibit Chymotrypsin (

) or Thrombin.[2][4] If your pathway involves these enzymes, Leupeptin alone is insufficient.

Experimental Protocol: Determination of

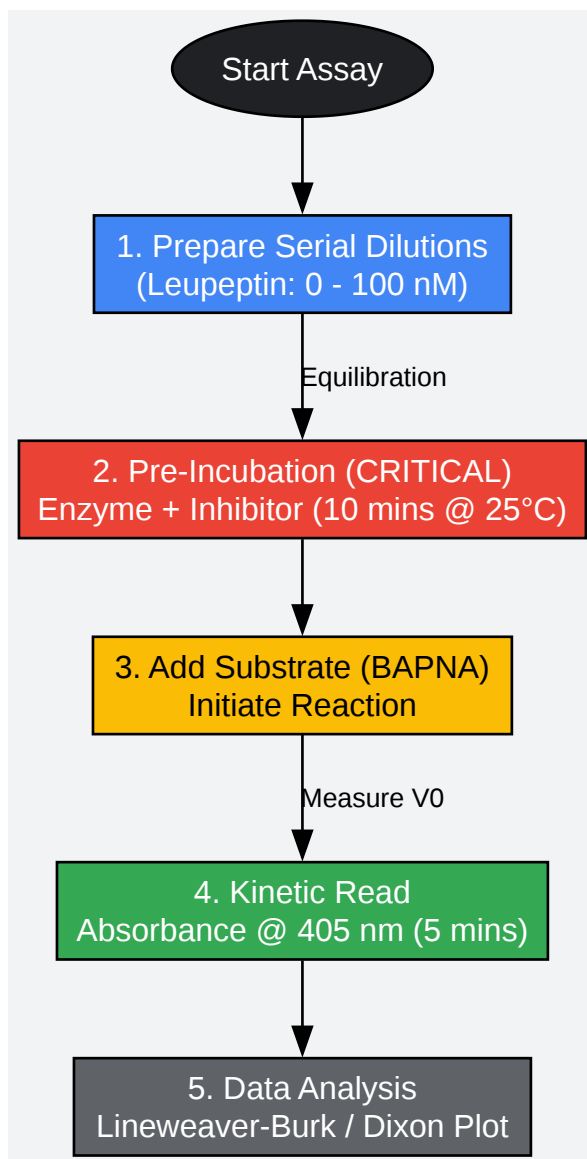
To validate Leupeptin activity or determine the inhibition constant for a specific protease, use this self-validating kinetic assay. We will use Trypsin and BAPNA (

-Benzoyl-DL-arginine-p-nitroanilide) as the model system.[5]

Reagents

- Buffer: 50 mM Tris-HCl, pH 8.2, 20 mM (Calcium stabilizes Trypsin).
- Enzyme: Trypsin (Stock: 1 mg/mL in 1 mM HCl).[6] Dilute to ~10-50 nM working concentration.
- Substrate: BAPNA (Stock: 10 mM in DMSO).
- Inhibitor: Leupeptin Hemisulfate (Stock: 1 mM in water).

Workflow Diagram



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Figure 2: Kinetic assay workflow. Step 2 is the most common point of failure; Leupeptin requires time to form the hemiacetal adduct.

Step-by-Step Methodology

- Preparation: Prepare 5 concentrations of Leupeptin (e.g., 0, 5, 10, 20, 50 nM) in the Assay Buffer.
- Pre-Incubation (The Causality Check):

- Mix Enzyme + Leupeptin.
- Incubate for 10-15 minutes at 25°C.
- Why? While Leupeptin is a "fast" inhibitor compared to some, the formation of the hemiacetal transition state is not instantaneous. Skipping this leads to non-linear initial rates () and underestimation of potency.
- Reaction Initiation:
 - Add BAPNA substrate (Final conc: range, approx 1 mM).
 - Total volume: 1.0 mL (or microplate equivalent).
- Measurement:
 - Monitor OD405 nm continuously for 5 minutes.
 - Calculate the slope ().
- Data Analysis (Self-Validation):
 - Plot vs. (Lineweaver-Burk).[\[5\]](#)
 - Validation Criteria: For a competitive inhibitor like Leupeptin, the lines for different inhibitor concentrations should intersect at the Y-axis (remains constant), while the X-intercept () shifts closer to zero.

Handling & Stability Guidelines

- Storage (Solid): Store Leupeptin Hemisulfate at -20°C. Desiccate. Stable for >2 years.[3]
- Storage (Solution):
 - Water (10 mM Stock): Stable for 1 week at 4°C, 1 month at -20°C.
 - Avoid: Basic pH (>9.0) causes racemization and irreversible degradation of the aldehyde group.
- Cell Culture: Leupeptin is generally not cell-permeable due to its charged nature. For intracellular inhibition, use Leupeptin-OMe or microinjection, though Leupeptin is primarily used in lysates.

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